

Analytical techniques for 4-Propoxybenzonitrile characterization

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Compound of Interest

Compound Name: **4-Propoxybenzonitrile**

Cat. No.: **B1585320**

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An In-Depth Guide to the Analytical Characterization of **4-Propoxybenzonitrile**

Foreword: The Imperative for Rigorous Characterization

In the landscape of pharmaceutical development and fine chemical synthesis, the molecular identity, purity, and stability of intermediates are paramount. **4-Propoxybenzonitrile**, a key building block in the synthesis of various organic molecules, is no exception. Its versatile structure, featuring a nitrile group, an aromatic ring, and a propoxy chain, necessitates a multi-faceted analytical approach to ensure its quality and suitability for downstream applications. This guide eschews a one-size-fits-all template, instead offering a holistic, logic-driven framework for the comprehensive characterization of this compound. We will delve into the "why" behind each technique, providing not just protocols, but a foundational understanding of how to generate a self-validating analytical data package.

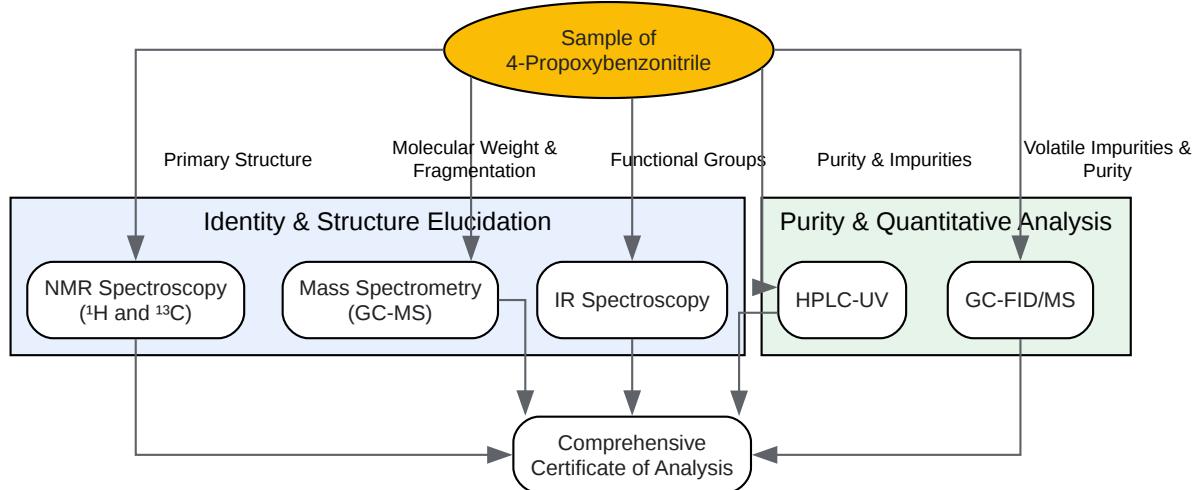
Physicochemical Profile of 4-Propoxybenzonitrile

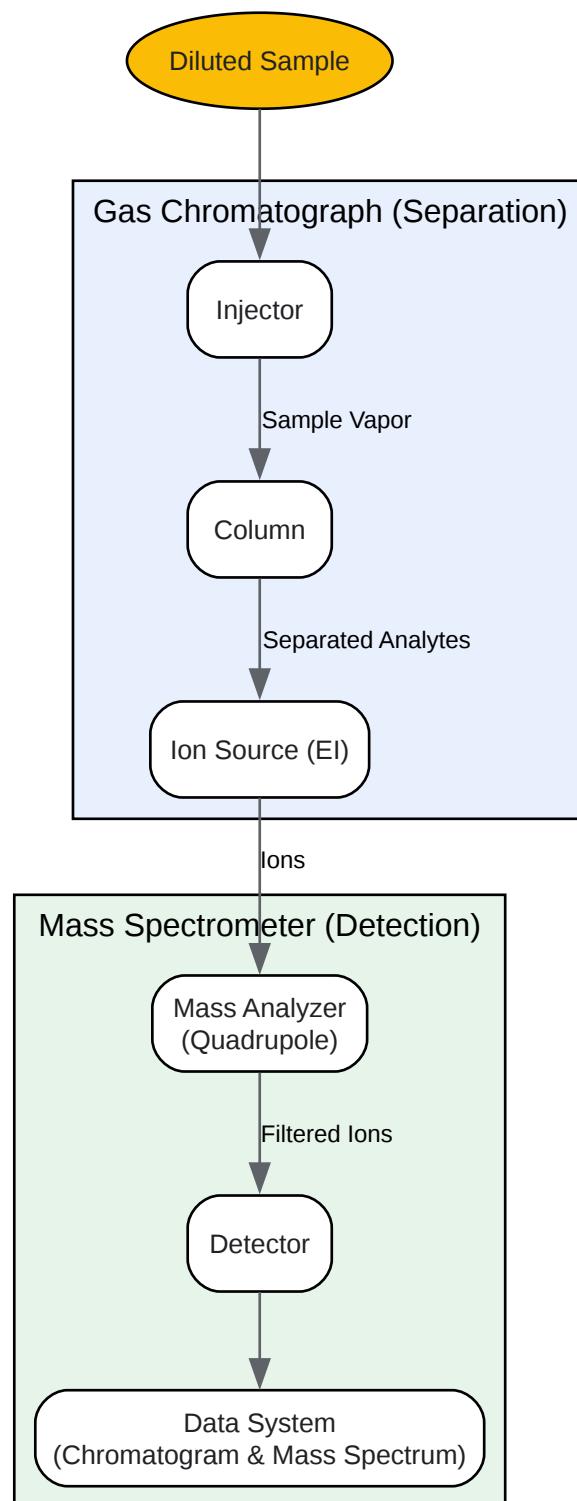
A foundational understanding of a molecule's physical properties is critical for selecting appropriate analytical conditions, from solvent choice to chromatographic parameters.

Property	Value	Source
Chemical Formula	$C_{10}H_{11}NO$	Inferred
Molecular Weight	161.20 g/mol	Inferred
Appearance	Colorless to light yellow liquid or low melting solid	Inferred
IUPAC Name	4-propoxybenzonitrile	[1]
CAS Number	60484-66-4	[1]

The Analytical Workflow: A Multi-Technique Strategy

No single technique can fully elucidate the structure and purity of a molecule. A robust characterization relies on the convergence of data from orthogonal methods. This workflow ensures that identity, structure, and purity are confirmed with the highest degree of confidence.



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References

- 1. 4-Propylbenzonitrile | C10H11N | CID 12780019 - PubChem [pubchem.ncbi.nlm.nih.gov]
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